

Proper Disposal of TH34: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TH34

Cat. No.: B15583883

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For immediate release: This document provides essential safety and logistical information for the proper handling and disposal of **TH34**, a selective HDAC6/8/10 inhibitor. Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to ensure a safe laboratory environment and compliance with standard chemical waste management protocols.

Immediate Safety and Handling

Before beginning any disposal procedure, it is critical to handle **TH34** with appropriate safety measures. While a specific Safety Data Sheet (SDS) for **TH34** is not publicly available, general precautions for handling potent small molecule inhibitors should be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side shields.
- Hand Protection: Use chemical-resistant gloves. Inspect gloves for integrity before use.
- Body Protection: A lab coat is mandatory to prevent skin contact.

- **Respiratory Protection:** When handling the solid compound or preparing solutions, work in a certified chemical fume hood to avoid inhalation of dust or aerosols.

In case of accidental exposure, immediately flush the affected area with copious amounts of water and seek medical attention. Ensure that a safety shower and eyewash station are readily accessible.

Step-by-Step Disposal Protocol for TH34

The disposal of **TH34** and its associated waste must be managed through your institution's Environmental Health and Safety (EHS) department or equivalent authority. Never dispose of **TH34** or its contaminated materials down the drain or in the regular trash.^[1]

- **Waste Segregation:**
 - Identify and segregate all waste streams containing **TH34**. This includes:
 - Unused or expired solid **TH34**.
 - Solutions containing **TH34**.
 - Contaminated labware (e.g., pipette tips, vials, flasks, gloves, and bench paper).
- **Waste Collection:**
 - **Solid Waste:** Collect solid **TH34** and contaminated disposable materials in a designated, leak-proof hazardous waste container.^[2] This container should be clearly labeled.
 - **Liquid Waste:** Collect solutions containing **TH34** in a separate, compatible, and sealable hazardous waste container. Secondary containment for liquid waste is recommended to prevent spills.^[3]
 - **Sharps Waste:** Any contaminated sharps (e.g., needles, razor blades) must be disposed of in a designated sharps container.
- **Container Labeling:**

- All hazardous waste containers must be clearly labeled with a "Hazardous Waste" tag provided by your institution's EHS department.[\[1\]](#)[\[2\]](#)
- The label must include:
 - The full chemical name: "**TH34** (HDAC6/8/10 inhibitor)". Avoid using abbreviations.[\[1\]](#)
 - The approximate concentration and quantity of the waste.
 - The date the waste was first added to the container (accumulation start date).
 - The name of the principal investigator and the laboratory location.
- Storage of Waste:
 - Store sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[\[1\]](#)
 - Ensure that the waste is segregated from incompatible materials to prevent any dangerous chemical reactions.
- Disposal of Empty Containers:
 - Thoroughly empty the original **TH34** container.[\[3\]](#)
 - The first rinse of the container with a suitable solvent (e.g., DMSO, ethanol) must be collected and disposed of as hazardous liquid waste.[\[1\]](#)[\[3\]](#) For highly potent compounds, it is best practice to collect the first three rinses as hazardous waste.[\[3\]](#)
 - After rinsing and air-drying, deface or remove the original label from the container before disposing of it as non-hazardous glass or plastic waste, in accordance with your institution's guidelines.[\[1\]](#)
- Request for Waste Pickup:
 - Once a waste container is full, or as per your institution's policies on waste accumulation timelines, submit a hazardous waste pickup request to your EHS department.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

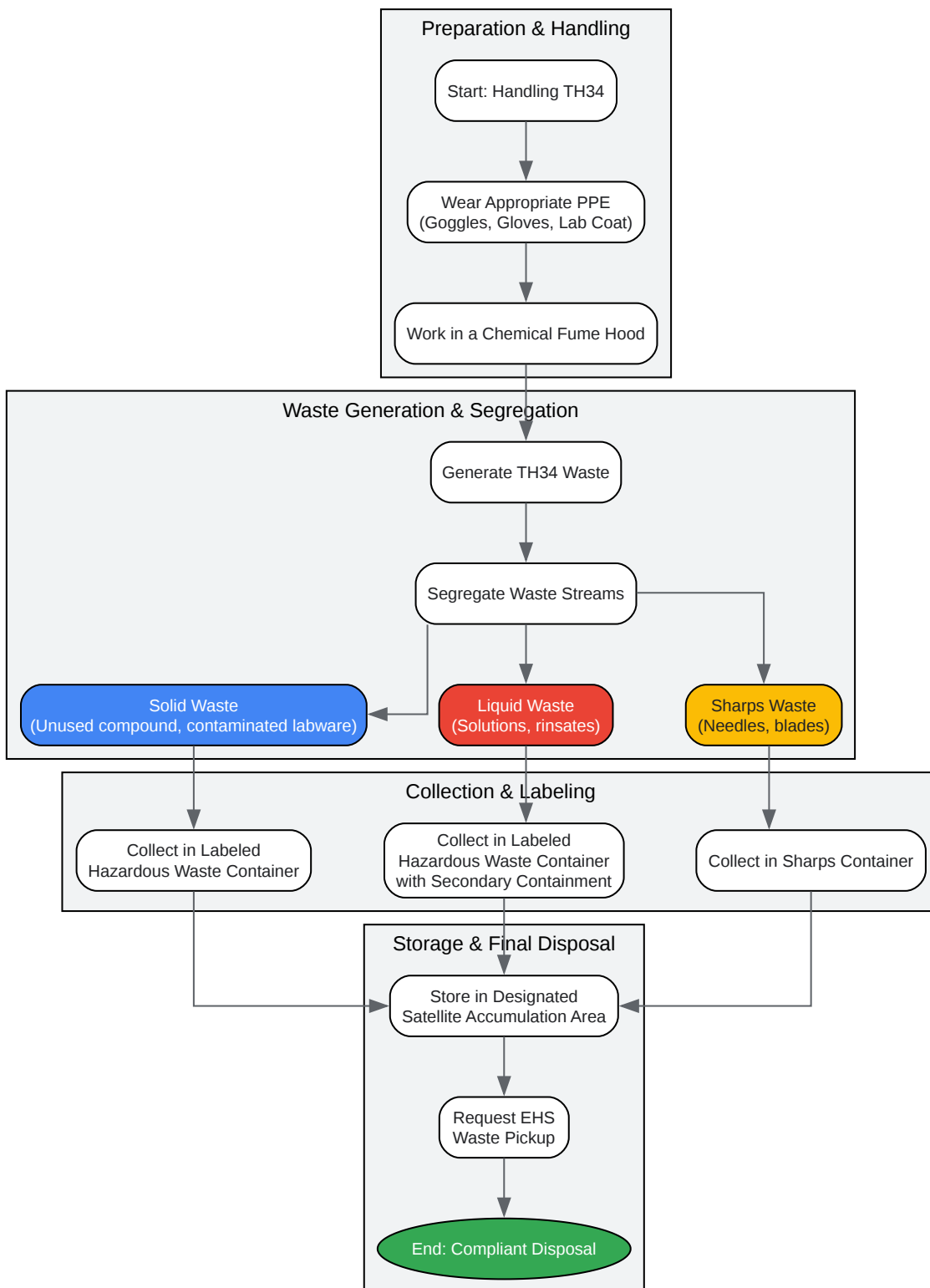
While specific quantitative data for **TH34** disposal is not available, the following table summarizes key properties of the compound relevant to its handling and preparation of solutions for experimental use.

Property	Value	Source
Chemical Name	3-(benzylamino)-N-hydroxy-4-methylbenzamide	DC Chemicals
Molecular Weight	256.30 g/mol	Selleck Chemicals[4]
CAS Number	2196203-96-8	MedchemExpress[5]
IC50 Values	HDAC6: 4.6 μ M, HDAC8: 1.9 μ M, HDAC10: 7.7 μ M	Selleck Chemicals, MedchemExpress[4][5]
Solubility in DMSO	$\geq$ 51 mg/mL (198.98 mM)	Selleck Chemicals[4]
Storage of Stock Solution	-80°C for up to 2 years, -20°C for up to 1 year	MedchemExpress[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **TH34**.

TH34 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **TH34**.

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References

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